

# Pentaerythritol Tetraoleate: A High-Performance Ester for Demanding Industrial Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pentaerythritol tetraoleate*

Cat. No.: B107224

[Get Quote](#)

**Pentaerythritol tetraoleate** (PETO) is a synthetic ester lubricant base oil that is gaining significant attention across various industrial sectors for its unique combination of high performance and environmental friendliness.<sup>[1][2]</sup> This guide provides a comprehensive comparison of PETO's performance against conventional mineral oils and other synthetic lubricants, supported by experimental data. It is intended for researchers, scientists, and formulation professionals in the lubricants industry.

PETO is produced through the esterification of pentaerythritol, a polyol, with oleic acid, a fatty acid.<sup>[1][3]</sup> This molecular structure gives it exceptional properties, including high lubricity, a high viscosity index, excellent thermal and oxidative stability, and high biodegradability.<sup>[4][5][6]</sup> These characteristics make it a superior alternative to traditional lubricants in applications such as hydraulic fluids, metalworking fluids, industrial gear oils, and even as a base oil for greases.<sup>[4][7][8]</sup>

## Performance Comparison: PETO vs. Alternatives

The performance of a lubricant is determined by a range of physicochemical and tribological properties. The following tables summarize the performance of PETO in comparison to other common lubricant base oils, including mineral oil, polyalphaolefin (PAO), and other synthetic esters like trimethylolpropane trioleate (TMPTO).

## Physicochemical Properties

Property	Pentaerythritol Tetraoleate (PETO)	Mineral Oil	Polyalphaolefin (PAO)	Trimethylolpropane Trioleate (TMPTO)
Viscosity Grade (ISO VG)	Typically 46 or 68 <sup>[3]</sup>	Wide range	Wide range	Typically 46 or 68
Viscosity Index (VI)	>175 <sup>[4]</sup>	80-120 <sup>[9]</sup>	>130 <sup>[10]</sup>	>180
Flash Point (°C)	>270 <sup>[4]</sup>	~200	>220	~290
Pour Point (°C)	-20 to -25 <sup>[4]</sup>	Variable, typically higher	<-50	<-40 <sup>[3]</sup>
Biodegradability	High (>85%)[1] [11]	Low <sup>[9]</sup>	Low <sup>[10]</sup>	High

## Tribological Performance (Four-Ball Test Data)

Lubricant	Wear Scar Diameter (mm)	Coefficient of Friction
Pentaerythritol Tetraoleate (PETO)	Comparable to or slightly better than other polyol esters <sup>[12]</sup>	Lower than conventional mineral oil <sup>[12]</sup>
Mineral Oil (SAE 30)	Larger than PETO blends <sup>[12]</sup>	Higher than PETO blends <sup>[12]</sup>
Trimethylolpropane Trioleate (TMPTO)	Comparable to PETO <sup>[12]</sup>	Data not specified
Canola Oil	Comparable to PETO <sup>[12]</sup>	Data not specified

## Key Performance Attributes of PETO

Superior Lubricity and Wear Protection: PETO's polar ester molecules have a strong affinity for metal surfaces, forming a durable lubricating film that reduces friction and wear, even under extreme pressure.<sup>[5][12]</sup> This leads to extended equipment life and reduced maintenance requirements.<sup>[5]</sup>

**Excellent Thermal and Oxidative Stability:** PETO exhibits high resistance to thermal breakdown and oxidation at elevated temperatures.<sup>[5][13]</sup> This minimizes the formation of sludge and deposits, ensuring the lubricant's performance and longevity, particularly in high-temperature applications like jet engines and industrial gearboxes.<sup>[1][14]</sup>

**High Viscosity Index:** A high viscosity index indicates that the oil's viscosity changes less with temperature fluctuations. PETO's high VI ensures reliable performance across a wide operating temperature range, from cold starts to high-temperature operation.<sup>[4][15]</sup>

**Enhanced Biodegradability:** Unlike mineral oils and PAOs, PETO is readily biodegradable, making it an environmentally friendly choice for applications where lubricant leakage or disposal is a concern.<sup>[1][5][7]</sup> The ester linkages in its structure are susceptible to hydrolysis, breaking down into non-toxic components.<sup>[1]</sup>

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure accurate and reproducible results.

### Four-Ball Wear Test (ASTM D4172)

This test evaluates the anti-wear properties of a lubricant. Four steel balls are arranged in a pyramid, with the top ball rotating against the three stationary lower balls, which are immersed in the lubricant sample. The test is run for a specified time at a set speed and load. The average diameter of the wear scars on the three lower balls is then measured. A smaller wear scar diameter indicates better anti-wear performance.

### Pin-on-Disc Test (ASTM G99)

The tribological properties of lubricants, such as the coefficient of friction and specific wear rate, are often evaluated using a pin-on-disc tribometer.<sup>[16]</sup> In this test, a pin is loaded against a rotating disc with the lubricant applied to the contact area. The frictional force and the amount of wear on the pin and disc are measured to determine the lubricant's performance.<sup>[16]</sup>

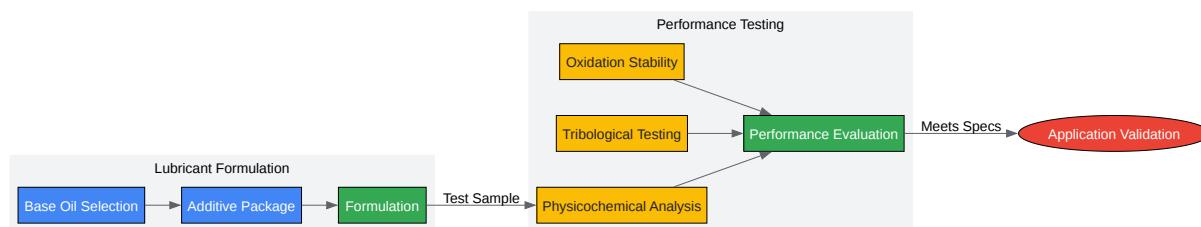
### Rotary Bomb Oxidation Test (RBOT) (ASTM D2272)

The RBOT is used to assess the oxidation stability of a lubricant.<sup>[3][17]</sup> A sample of the oil is placed in a pressure vessel (bomb) with a copper catalyst and water. The bomb is then

pressurized with oxygen and placed in a heated bath. The time it takes for the oxygen pressure to drop by a specified amount is measured as the oxidation induction time. A longer induction time indicates greater oxidation stability.[17]

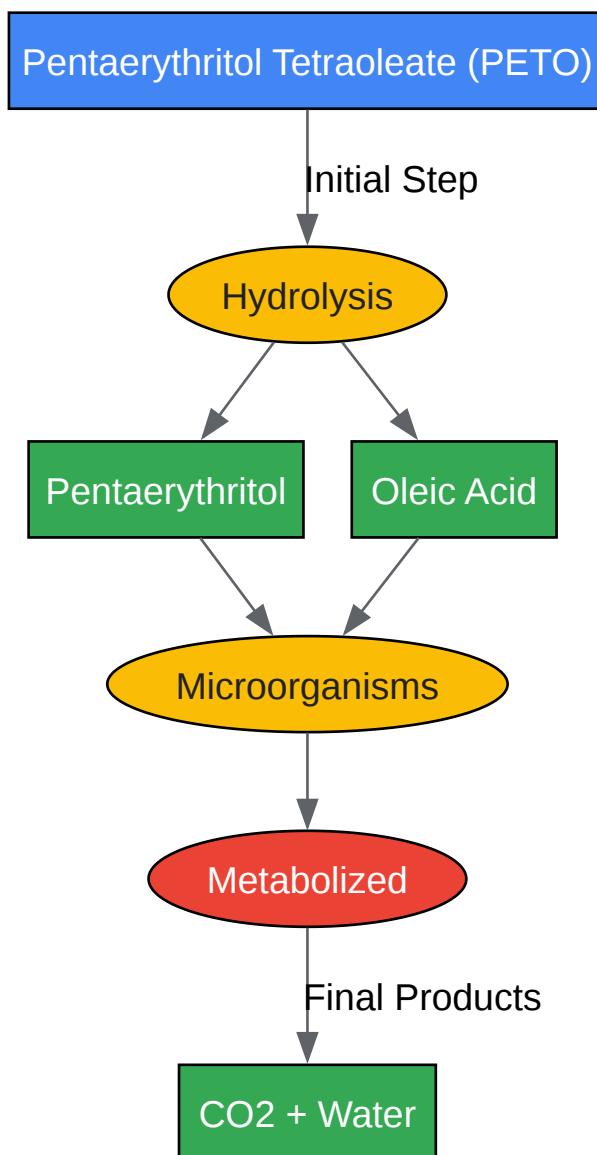
## Visualizing Performance and Processes

To better understand the mechanisms and workflows related to PETO's performance, the following diagrams are provided.



[Click to download full resolution via product page](#)

### Experimental Workflow for Lubricant Validation

[Click to download full resolution via product page](#)

Biodegradation Pathway of PETO

## Conclusion

**Pentaerythritol tetraoleate** stands out as a high-performance, biodegradable lubricant base oil suitable for a wide range of demanding industrial applications. Its excellent lubricity, thermal stability, and high viscosity index offer significant advantages over conventional mineral oils and some synthetic alternatives. For professionals in lubricant formulation and development, PETO provides a versatile and effective solution to meet the increasing demands for both performance and environmental responsibility.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pentaerythritol tetraoleate | 19321-40-5 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. researchgate.net [researchgate.net]
- 4. lcruijie.com [lcruijie.com]
- 5. Pentaerythritol Tetra Oleate Manufacturer,Supplier,Exporter [mohiniorganics.in]
- 6. Pentaerythritol Tetraoleate Supplier and Distributor of Bulk, LTL, Wholesale products [covalentchemical.com]
- 7. discovery.researcher.life [discovery.researcher.life]
- 8. US4178260A - Ester based metal working lubricants - Google Patents [patents.google.com]
- 9. cnlubricantadditive.com [cnlubricantadditive.com]
- 10. Polyalphaolefin (PAO) Lubricants Explained [machinerylubrication.com]
- 11. CN102703190A - Semisynthetic metal cutting fluid with pentaerythritol oleate serving as base oil and preparation method thereof - Google Patents [patents.google.com]
- 12. benchchem.com [benchchem.com]
- 13. saatchi-global.com [saatchi-global.com]
- 14. PENTAERYTHRITYL ESTERS [pacificspecialtyoils.com]
- 15. mjas.analis.com.my [mjas.analis.com.my]
- 16. tribology.rs [tribology.rs]
- 17. smarteureka.com [smarteureka.com]
- To cite this document: BenchChem. [Pentaerythritol Tetraoleate: A High-Performance Ester for Demanding Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107224#validating-the-performance-of-pentaerythritol-tetraoleate-in-industrial-applications>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)